

Anticanceragent 198 (Compound 18b): A Potential WRN Protein Inhibitor

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Compound of Interest

Compound Name: Anticancer agent 198

Cat. No.: B12386233

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One of the most specifically identified molecules is Anticanceragent 198, also referred to as compound 18b. This small molecule has been identified as a potential inhibitor of Werner syndrome ATP-dependent helicase (WRN protein), a key enzyme in DNA repair and maintenance.

Chemical Properties

Property	Value
Molecular Formula	C ₂₅ H ₂₃ F ₂ N ₃ O ₃ [1]
IUPAC Name	Not available in the provided search results.
Canonical SMILES	Not available in the provided search results.

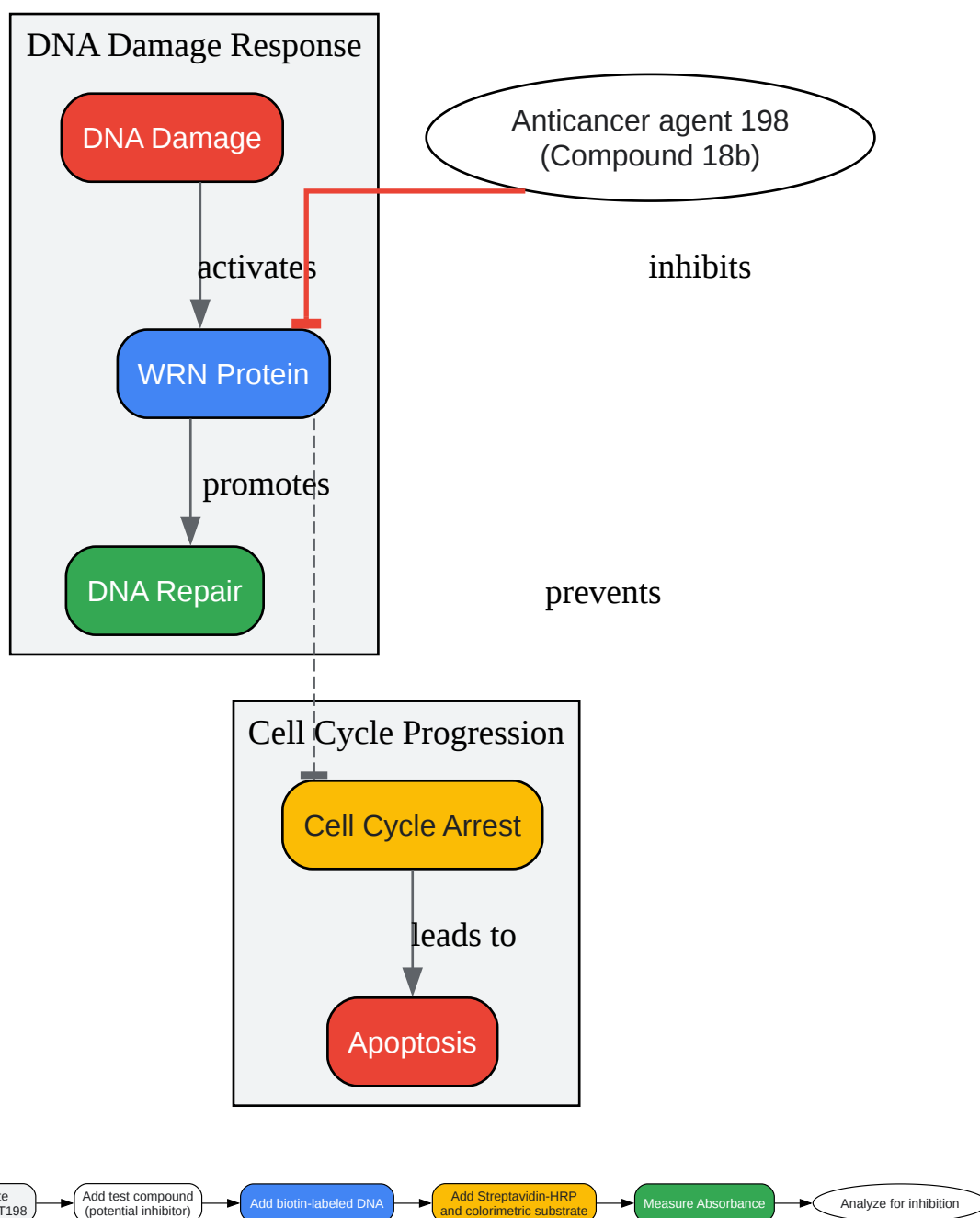
Biological Activity and Properties

Anticanceragent 198 has demonstrated significant cytotoxic effects against specific cancer cell lines, particularly those with an over-expression of the WRN protein.[1][2] This suggests a potential therapeutic strategy for tumors reliant on this particular DNA repair pathway.

Cell Line	IC ₅₀ Value (at 5 µM)
PC3	>10 µM[1]
K562	0.05 µM[1]
293T	1.1 µM[1]
PC3-WRN (OE)	IC ₂₀ of 0.12 µM[1]

Mechanism of Action: The primary proposed mechanism of action for Anticanceragent 198 is the inhibition of the WRN protein.[1][2] The WRN protein is a DNA helicase and exonuclease involved in maintaining genomic stability. Its inhibition can lead to the accumulation of DNA damage in cancer cells, ultimately triggering apoptosis.

Signaling Pathway



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References

- 1. Anticancer agent 198_TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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